

Measuring impact and friction sensitivity of dinitroethane compounds

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Compound of Interest

Compound Name: *1-Fluoro-2-isocyanato-1,1-dinitroethane*

CAS No.: *33046-32-1*

Cat. No.: *B14682208*

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Application Note: High-Precision Sensitivity Profiling of Dinitroethane Derivatives

Executive Summary & Scientific Context

In pharmaceutical and agrochemical synthesis, dinitroethane derivatives (e.g., 1,1-dinitroethane, 1,2-dinitroethane) often serve as high-energy intermediates or precursors for heterocyclic ring formation. However, the presence of geminal (

) or vicinal (

) nitro groups imparts significant instability.

- 1,1-Dinitroethane (

): Possesses a high oxygen balance and acidic protons; its salts (e.g., Potassium 1,1-dinitroethane) are highly sensitive primary explosives.

- 1,2-Dinitroethane (

): Generally more stable but capable of detonation under confinement or shock.

This guide provides a rigorous protocol for quantifying the Impact and Friction sensitivity of these compounds. Unlike standard chemical characterization, sensitivity testing is probabilistic. We do not measure a fixed physical constant (like melting point) but rather the probability of initiation under specific mechanical stimuli.

Target Audience: Synthetic chemists and process safety engineers scaling up nitro-compound synthesis.

Critical Safety Prerequisites

WARNING: Dinitroethane compounds can undergo Deflagration-to-Detonation Transition (DDT) within milliseconds.

- Shielding: All tests must be conducted behind 25mm polycarbonate or equivalent blast shields.
- Grounding: Dinitroethanes are sensitive to Electrostatic Discharge (ESD). Use conductive flooring and wrist straps ().
- Sample Size: Never exceed 100 mg per individual test trial.
- PPE: Flame-resistant lab coat (Nomex), face shield, and Kevlar gloves for sample handling.

Protocol A: Impact Sensitivity (BAM Fall Hammer)

Standard: UN Test Series 3(a)(ii) / ISO 6603 Objective: Determine the "Limiting Impact Energy" (

) at which 50% of trials result in a reaction (flash, bang, or smoke).

Mechanistic Principle

The Fall Hammer test simulates the "pinch" hazard of dropping a container or crushing material between metal surfaces. Initiation occurs via Adiabatic Compression of entrapped air bubbles or Viscous Heating (hot spots) generated by rapid crystal fracture.

Equipment & Consumables

- BAM Fall Hammer Apparatus: Guided drop weight system (1 kg, 2 kg, 5 kg, 10 kg weights).
- Impact Device: Two coaxial steel cylinders (rollers) and a hollow steel collar.
- Sample: 40 mm³ (approx. 30-40 mg) of dry dinitroethane derivative.

Step-by-Step Workflow

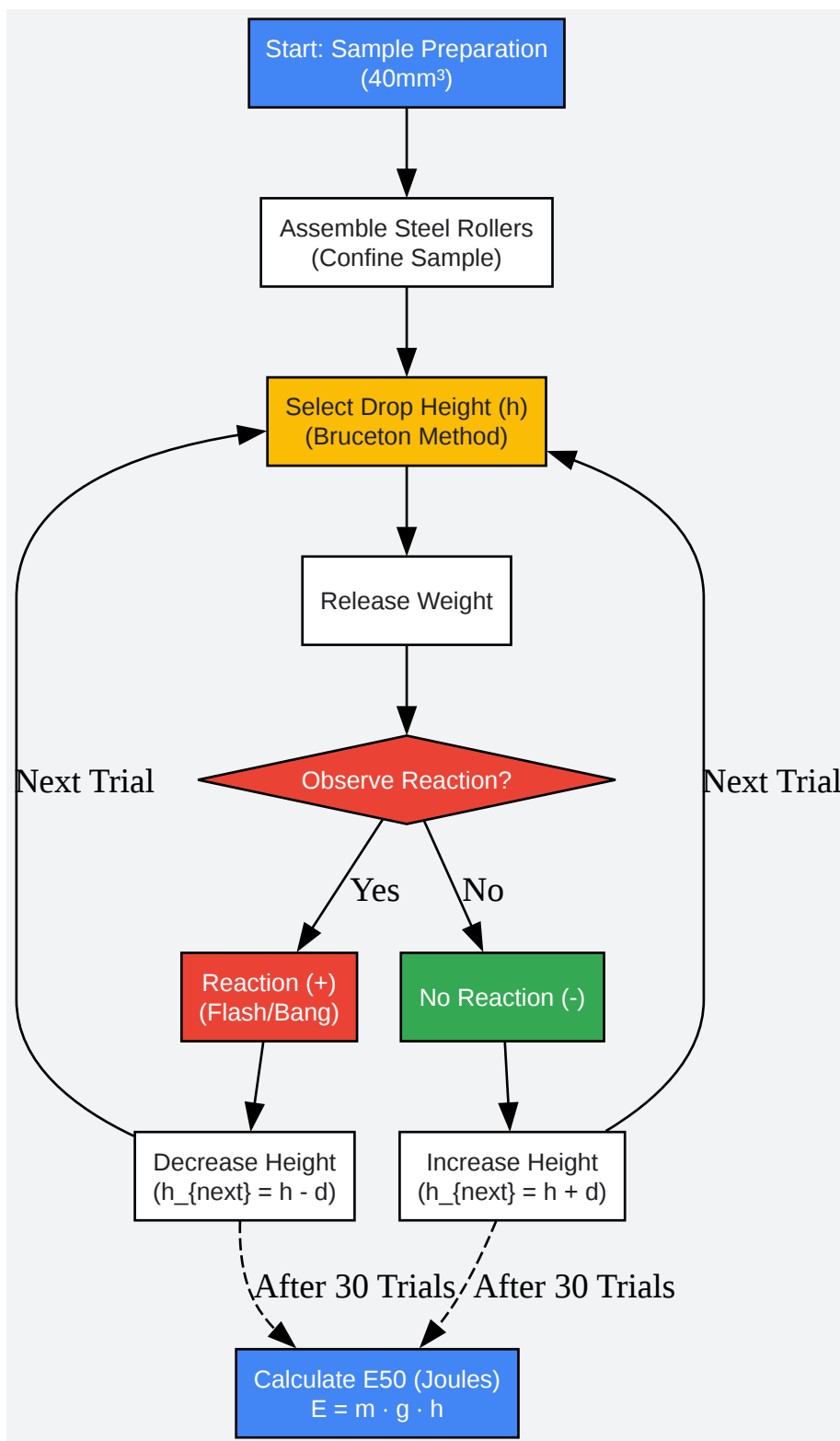
- Preparation: Clean steel rollers with acetone. Ensure no grease residue remains.
- Assembly: Place the lower steel roller into the collar.
- Dosing: Using a conductive spatula, place 40 mm³ of the sample onto the center of the lower roller.
 - Note: For liquids (e.g., 1,1-dinitroethane oil), use a specific liquid-tight collar to prevent pre-impact spreading.
- Closing: Gently insert the upper roller. Do not twist or grind.
- Positioning: Center the assembly on the anvil of the Fall Hammer.
- The Drop: Raise the weight to the target height (starting at an estimated median, e.g., 50 cm with 2 kg). Release the weight.^{[1][2]}
- Observation: Record reaction:
 - Reaction (+): Audible report, visible flash, or smoke.
 - No Reaction (-): No physical change.
- Cleaning: If reaction occurs, neutralize residue with 10% NaOH (for nitro-compounds) before cleaning.

Statistical Method: Bruceton Staircase

Do not use random heights. Use the Bruceton Up-and-Down Method to efficiently find the

- If Reaction (+): Decrease height by logarithmic decrement (e.g., 0.1 log units).
- If No Reaction (-): Increase height by same decrement.
- Required Trials: Minimum 30 drops for statistical validity.

Visualization: Impact Test Logic



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Figure 1: Bruceton Staircase workflow for determining limiting impact energy (

).

Protocol B: Friction Sensitivity (BAM Friction Tester)

Standard: UN Test Series 3(b)(i) Objective: Determine the "Limiting Load" (Newtons) at which the material reacts to shear stress.

Mechanistic Principle

Friction sensitivity arises from shear-induced plastic deformation. As the ceramic peg slides over the sample, mechanical energy is converted to heat at microscopic contact points. If the rate of heat generation exceeds the rate of dissipation, thermal runaway (explosion) occurs.

Equipment & Consumables

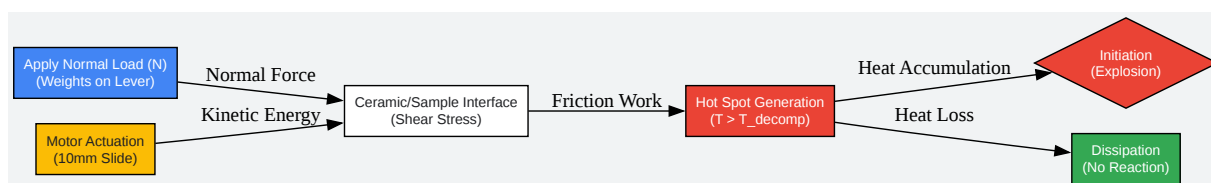
- BAM Friction Apparatus: Motorized sliding plate table.[3]
- Porcelain Plate: 25 x 25 x 5 mm, surface roughness 9–32 μm . [4]
- Porcelain Peg: 10 mm diameter, spherical ends.
- Sample: 10 mm³ (approx. 10-15 mg).

Step-by-Step Workflow

- Calibration: Verify the motor speed (1 cm movement in approx. 0.5 seconds).
- Sample Loading: Place 10 mm³ of dinitroethane sample on the porcelain plate.
- Peg Contact: Lower the porcelain peg onto the sample.
- Weight Application: Hang the weight arm to apply a specific load (Standard steps: 5N, 10N, 20N, 40N, ... up to 360N).
- Actuation: Trigger the motor. The plate moves 10 mm linearly under the fixed peg.
- Observation: Watch for "Flash, Snap, or Pop."
 - Note: Friction reactions can be subtle (mild crackling).

- Threshold Determination: The "1 out of 6" rule.
 - Test 6 trials at a specific load.
 - If 0 reactions occur, increase load.
 - If 1 or more reactions occur, decrease load.
 - The Limiting Load is the highest load at which 0 reactions occur in 6 trials.

Visualization: Friction Mechanism



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Figure 2: Mechanistic pathway of friction-induced initiation.

Data Analysis & Classification

Once

(Impact) and Limiting Load (Friction) are obtained, classify the dinitroethane derivative using UN Transport of Dangerous Goods criteria.

Table 1: Sensitivity Classification Matrix

Classification	Impact Sensitivity ()	Friction Sensitivity (Load)	Handling Precaution
Very Sensitive	Joules	Newtons	Extreme Caution: Robot handling recommended. Do not transport.
Sensitive	Joules	Newtons	High Caution: Soft handling, conductive vessels, limit batch size.
Insensitive	Joules	Newtons	Standard chemical handling (with PPE).

Interpretation for Synthesis:

- If your dinitroethane intermediate tests as Very Sensitive, you must redesign the synthesis to avoid isolating this solid. Use flow chemistry or keep it in solution (phlegmatized).

References

- United Nations Economic Commission for Europe (UNECE). Recommendations on the Transport of Dangerous Goods: Manual of Tests and Criteria.[5] 7th Revised Edition.[6] New York and Geneva: United Nations, 2019.
- Bundesanstalt für Materialforschung und -prüfung (BAM).
- Dixon, W. J., & Mood, A. M. (1948).[7] "A Method for Obtaining and Analyzing Sensitivity Data." [8] Journal of the American Statistical Association, 43(241), 109–126. (The foundational text for the Bruceton Staircase method).
- Sućeska, M. (2009). "Test Methods for Explosives." Springer Science & Business Media.

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Sources

- 1. (BFH 12) BAM Fall Hammer - IDEA SCIENCE Group [ideascience-group.com]
- 2. kr.ec21.com [kr.ec21.com]
- 3. smsenergetics.com [smsenergetics.com]
- 4. BAM Friction Sensitivity Tester, CIT17-10S [labxyi.com]
- 5. unece.org [unece.org]
- 6. unece.org [unece.org]
- 7. gropedia.com [gropedia.com]
- 8. Bruceton analysis - Wikipedia [en.wikipedia.org]
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